

# Application Notes and Protocols: O-Methylation of Phenols with Trimethyloxonium Tetrafluoroborate

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## Compound of Interest

Compound Name: Trimethyloxonium tetrafluoroborate

Cat. No.: B1221110

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## Introduction

**Trimethyloxonium tetrafluoroborate**, commonly known as Meerwein's salt, is a potent and versatile electrophilic methylating agent for the O-methylation of phenols.[1][2] Its high reactivity allows for the efficient methylation of a wide range of phenolic compounds, including those with sensitive functional groups, under mild, non-acidic conditions.[1] This makes it a valuable tool in organic synthesis, particularly in the preparation of pharmaceutical intermediates and natural products.[3] **Trimethyloxonium tetrafluoroborate** is a synthetic equivalent of the methyl cation ( $\text{CH}_3^+$ ) and is considered one of the most powerful commercially available methylating agents.[2]

These application notes provide a comprehensive overview of the use of **trimethyloxonium tetrafluoroborate** for the O-methylation of phenols, including detailed experimental protocols, a summary of reaction outcomes for various substrates, and important safety considerations.

## Reagent Properties and Safe Handling

**Trimethyloxonium tetrafluoroborate** is a white, crystalline solid that is highly hygroscopic and moisture-sensitive.[1][2] Exposure to atmospheric moisture leads to its rapid decomposition,

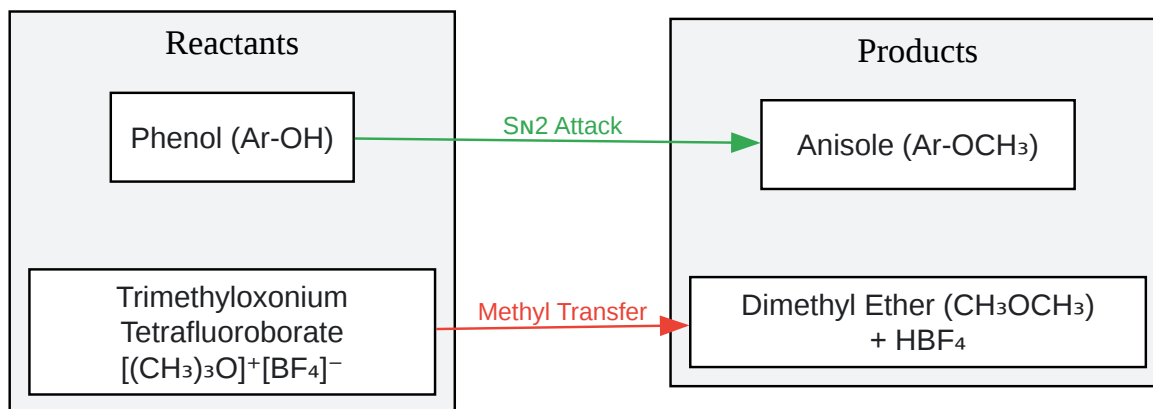
diminishing its reactivity and potentially generating corrosive byproducts.[2] Therefore, stringent anhydrous conditions are crucial for its successful application.

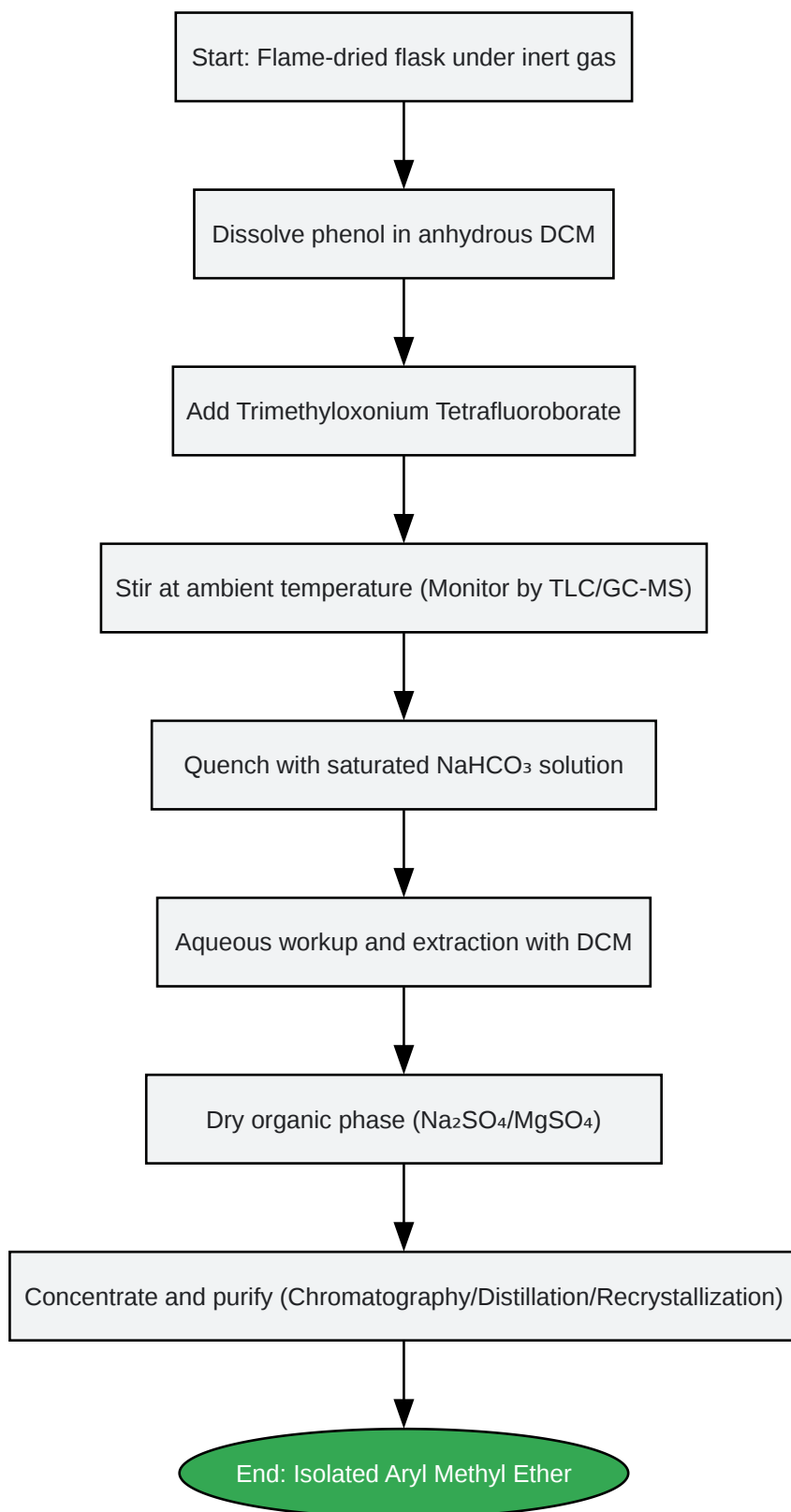
#### Safety Precautions:

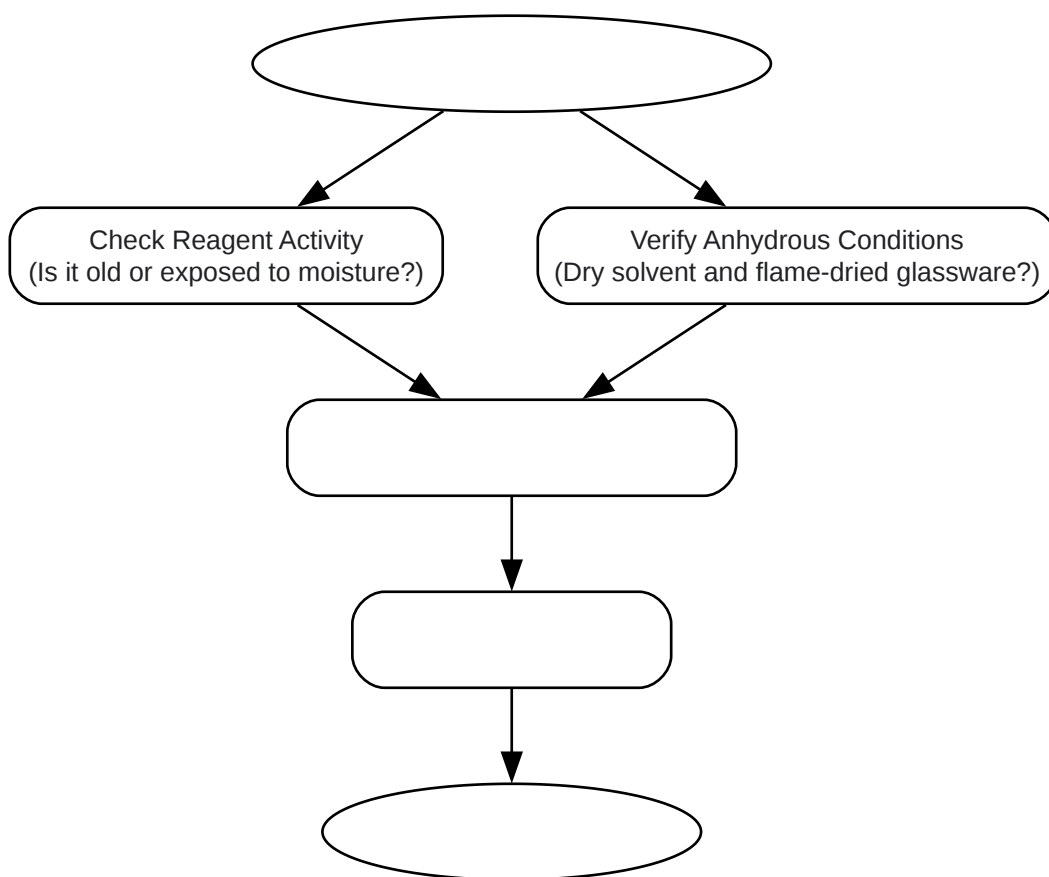
- **Handling:** Always handle **trimethyloxonium tetrafluoroborate** in a well-ventilated fume hood.[4] Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[4]
- **Inert Atmosphere:** Due to its hygroscopic nature, it is best handled under an inert atmosphere (e.g., nitrogen or argon).[2][4] Glassware should be flame-dried before use.[4]
- **Storage:** Store the reagent in a tightly sealed container, preferably under an inert atmosphere, in a cool, dry place, such as a freezer at -20°C.[2][3]
- **Quenching:** Any residual reagent on spatulas or weighing paper should be quenched carefully with water in a separate container.[4]
- **Toxicity:** While less volatile and hazardous than other potent methylating agents like methyl triflate, **trimethyloxonium tetrafluoroborate** is corrosive and can cause severe skin and eye burns.[1][2]

## Reaction Mechanism and Principles

The O-methylation of phenols with **trimethyloxonium tetrafluoroborate** proceeds via a direct SN2 reaction. The phenolic oxygen acts as a nucleophile, attacking the electrophilic methyl group of the trimethyloxonium cation. This transfer of the methyl group results in the formation of the corresponding anisole derivative (aryl methyl ether), dimethyl ether, and tetrafluoroboric acid. The reaction is typically fast and clean, often proceeding to completion at ambient temperature.







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